

Cholesteryl Propionate (CAS 633-31-8): A Technical Guide for Researchers

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Compound of Interest

Compound Name: Cholesteryl propionate

Cat. No.: B213094

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An In-depth Examination of the Physicochemical Properties, Characterization, and Experimental Protocols for **Cholesteryl Propionate**.

This technical guide provides a comprehensive overview of **Cholesteryl propionate** (CAS 633-31-8), a cholesterol ester of significant interest in materials science and biochemistry. Designed for researchers, scientists, and drug development professionals, this document details the compound's core characteristics, presents quantitative data in structured tables, outlines detailed experimental protocols for its synthesis and analysis, and visualizes key workflows.

Physicochemical Properties

Cholesteryl propionate, also known as cholest-5-en-3-yl propanoate, is a white crystalline powder.^{[1][2][3]} It is a derivative of cholesterol, a ubiquitous sterol in animal tissues, where the hydroxyl group at the 3-beta position is esterified with propionic acid.^[4] This modification significantly alters the molecule's polarity and contributes to its notable thermotropic liquid crystalline behavior.^{[5][6]}

Table 1: General and Physical Properties of Cholesteryl Propionate

Property	Value	Source(s)
CAS Number	633-31-8	[1]
Molecular Formula	C ₃₀ H ₅₀ O ₂	[7][8][9]
Molecular Weight	442.72 g/mol	[1][7][8]
Appearance	White to almost-white powder/crystal	[2][3]
Melting Point	97-100 °C	[1][7][9]
Boiling Point	493.26 °C (rough estimate)	[7][9]
Density	0.9882 g/cm ³ (rough estimate)	[7][9]
Flash Point	256.6 °C	[9]
Storage Condition	2-8 °C	[9]

Table 2: Computed Chemical Properties of Cholesteryl Propionate

Property	Value	Source(s)
XLogP3	9.6	[8]
Refractive Index	-40 ° (C=2, CHCl ₃)	[3][9]
Vapor Pressure	2.37E-10 mmHg at 25°C	[9]
LogP (estimated)	11.051	[3]
Log of Water Solubility (log ₁₀ WS)	-8.85 (estimated)	[10]
Octanol/Water Partition Coefficient (logP _{o/w})	8.350 (estimated)	[10]

Experimental Protocols and Characterization

The synthesis and characterization of **cholesteryl propionate** involve standard organic chemistry techniques and modern analytical methods. Purity is often established using chromatographic and spectroscopic methods.[\[11\]](#)

Synthesis Protocol (Representative Method)

Cholesteryl esters like **cholesteryl propionate** can be synthesized via esterification of cholesterol. A common method involves the reaction of cholesterol with an activated form of propionic acid, such as propionyl chloride or propionic anhydride, in the presence of a base catalyst.

Objective: To synthesize **cholesteryl propionate** from cholesterol.

Materials:

- Cholesterol
- Propionyl chloride (or propionic anhydride)
- Pyridine (or another suitable base like triethylamine)
- Anhydrous solvent (e.g., Dichloromethane, Toluene)
- Hydrochloric acid (HCl), dilute solution
- Sodium bicarbonate (NaHCO_3), saturated solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Methanol or ethanol for recrystallization

Procedure:

- Reaction Setup: In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve cholesterol in the anhydrous solvent.

- **Addition of Base:** Add the base (e.g., pyridine) to the solution and cool the mixture in an ice bath.
- **Esterification:** Slowly add propionyl chloride dropwise to the stirred solution. Allow the reaction to warm to room temperature and stir for several hours or until completion (monitored by Thin Layer Chromatography - TLC).
- **Workup:** Quench the reaction by slowly adding water. Transfer the mixture to a separatory funnel and wash sequentially with dilute HCl, water, saturated NaHCO₃ solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Recrystallize the crude product from a suitable solvent, such as methanol or ethanol, to yield pure **cholesteryl propionate** crystals.
- **Confirmation:** Confirm the product's identity and purity using techniques like NMR, IR spectroscopy, and mass spectrometry.

Analytical Characterization

A comprehensive characterization is essential to confirm the structure and purity of the synthesized **cholesteryl propionate**. This typically involves a combination of spectroscopic and chromatographic techniques.[\[12\]](#)[\[13\]](#)

Workflow for Characterization of **Cholesteryl Propionate**

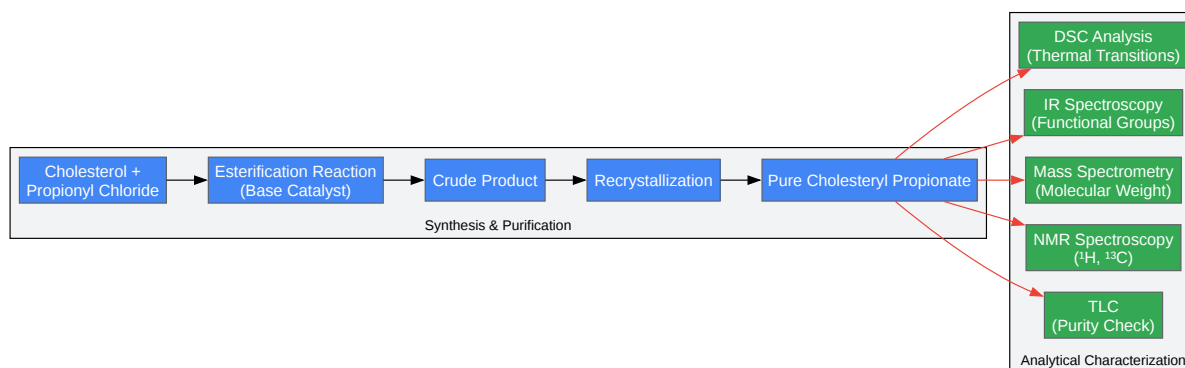


Fig. 1: General Workflow for Synthesis and Characterization

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Caption: General Workflow for Synthesis and Characterization.

Spectroscopic Data:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the molecular structure.[14] Key signals in ^1H NMR would include the characteristic steroid backbone protons, the triplet and quartet of the propionyl ethyl group, and a downfield shift of the proton at the C3 position of cholesterol upon esterification.
- Mass Spectrometry (MS): Mass spectrometry confirms the molecular weight of the compound (442.72 g/mol).[15] Techniques like Electrospray Ionization (ESI-MS/MS) can be employed, where cholesteryl esters typically form ammonium adducts and produce a characteristic fragment ion at m/z 369 upon collision-induced fragmentation.[16][17]

- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify functional groups.[18] The presence of a strong carbonyl (C=O) stretching band around 1730 cm^{-1} and the absence of the broad O-H stretching band from cholesterol (around 3400 cm^{-1}) confirm the ester formation.[11]

Thermal Analysis:

- Differential Scanning Calorimetry (DSC): As a thermotropic liquid crystal, **cholesteryl propionate** exhibits phase transitions at specific temperatures.[6] DSC is used to determine the temperatures and enthalpies of these transitions, such as the transition from a solid crystal to a cholesteric liquid crystal phase and finally to an isotropic liquid phase.[19]

Biological and Materials Science Context

While primarily known for its liquid crystal properties, **cholesteryl propionate** also exists within the broader biochemical context of cholesterol metabolism. Cholesterol esters are the primary form for cholesterol storage and transport within the body.[4] The synthesis of these esters is catalyzed by enzymes like acyl-CoA:cholesterol acyltransferase (ACAT).[20]

Propionate itself, as a short-chain fatty acid, has been studied for its effects on lipid synthesis. Research indicates that propionate can act as an inhibitor of fatty acid and, to a lesser extent, cholesterol synthesis in rat hepatocytes, particularly when acetate is the primary source of acetyl-CoA.[21] However, its direct effect in human liver cells appears to be less potent.[22]

Signaling Context: Propionate's Influence on Lipid Synthesis

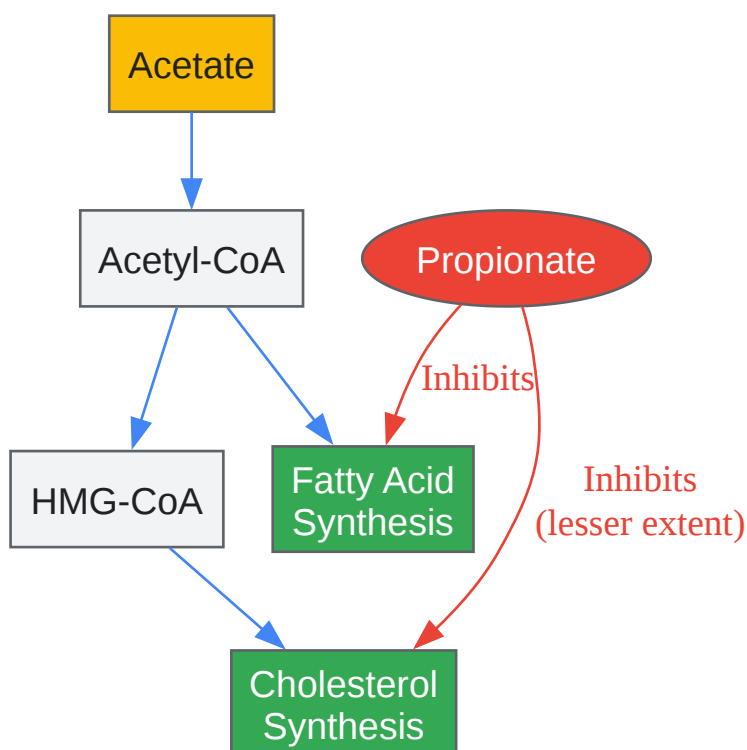


Fig. 2: Simplified Pathway of Propionate's Influence

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Caption: Simplified Pathway of Propionate's Influence.

In materials science, the chiral nature of the cholesterol moiety in **cholesteryl propionate** induces a helical superstructure, forming a cholesteric (or chiral nematic) liquid crystal phase. [6][23] This phase is characterized by its unique optical properties, including selective reflection of light, which makes these materials valuable for applications in temperature sensors, optical devices, and smart textiles.[5][24]

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